

Proper Disposal of Ethyl Tiglate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Ethyl tiglate*

Cat. No.: B033459

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **ethyl tiglate** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these procedural guidelines to ensure safety and compliance with regulations.

Ethyl tiglate, a flammable liquid with a characteristic fruity odor, requires careful handling and disposal due to its hazardous properties. Improper disposal can lead to safety hazards, including fire and environmental contamination. Adherence to established protocols is crucial for maintaining a safe laboratory environment.

Key Properties of Ethyl Tiglate for Disposal Consideration

The following table summarizes the essential physical and chemical properties of **ethyl tiglate** that inform its proper disposal procedures. This data is critical for a comprehensive understanding of its hazard profile.

| Property | Value | Citation |
|----------------------------------|---------------------------------------|---|
| CAS Number | 5837-78-5 | [1] |
| Physical State | Clear liquid | [1] |
| Appearance | Colorless to light yellow | [1] |
| Flash Point | 44 °C (111.2 °F) | [1] |
| Incompatibilities | Strong oxidizing agents, strong bases | [1] [2] |
| Hazardous Decomposition Products | Carbon monoxide, carbon dioxide | [1] |
| Oral, rat LD50 | >5 g/kg | [1] |
| Skin, rabbit LD50 | >5 g/kg | [1] |

Operational and Disposal Plan

This section outlines the step-by-step methodology for the safe disposal of **ethyl tiglate**.

Waste Identification and Classification

- Hazardous Waste Determination: Any unused or contaminated **ethyl tiglate** is to be considered a hazardous waste.[\[3\]](#) Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste according to EPA guidelines (40 CFR Parts 261.3) and any applicable state and local regulations.[\[1\]](#)
- Characteristics: **Ethyl tiglate** is classified as a flammable liquid.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

- Standard PPE: Always wear appropriate personal protective equipment, including a lab coat, gloves, and safety goggles, when handling **ethyl tiglate** waste.[\[6\]](#)[\[7\]](#)
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH/MSHA-approved respirator.[\[1\]](#)

Waste Collection and Storage

- Container: Use a designated, properly labeled, and leak-proof container for collecting **ethyl tiglate** waste.^{[8][9]} Plastic containers are often preferred over glass to minimize the risk of breakage.^{[9][10]} The container must have a tight-fitting screw cap.^[11]
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Ethyl Tiglate**," the date of waste generation, the place of origin (e.g., lab room number), and the Principal Investigator's name and contact information.^[9] Do not use abbreviations or chemical formulas on the label.^[9]
- Segregation: Store **ethyl tiglate** waste separately from incompatible materials, particularly strong oxidizing agents and strong bases.^{[1][8]}
- Storage Location: Store the waste container in a designated satellite accumulation area that is at or near the point of generation.^[10] The storage area should be a well-ventilated, cool, and dry place, away from sources of ignition such as heat, sparks, and open flames.^{[2][4][7]}

Spill Management

- Immediate Action: In the event of a spill, evacuate the area and remove all sources of ignition.^[4]
- Cleanup: Absorb the spill with an inert material such as vermiculite, sand, or earth.^{[1][7]} Use non-sparking tools for cleanup.^[4]
- Disposal of Spill Debris: The absorbent material and any contaminated items (e.g., gloves, paper towels) must be placed in a suitable, sealed container and disposed of as hazardous waste.^{[3][11]}

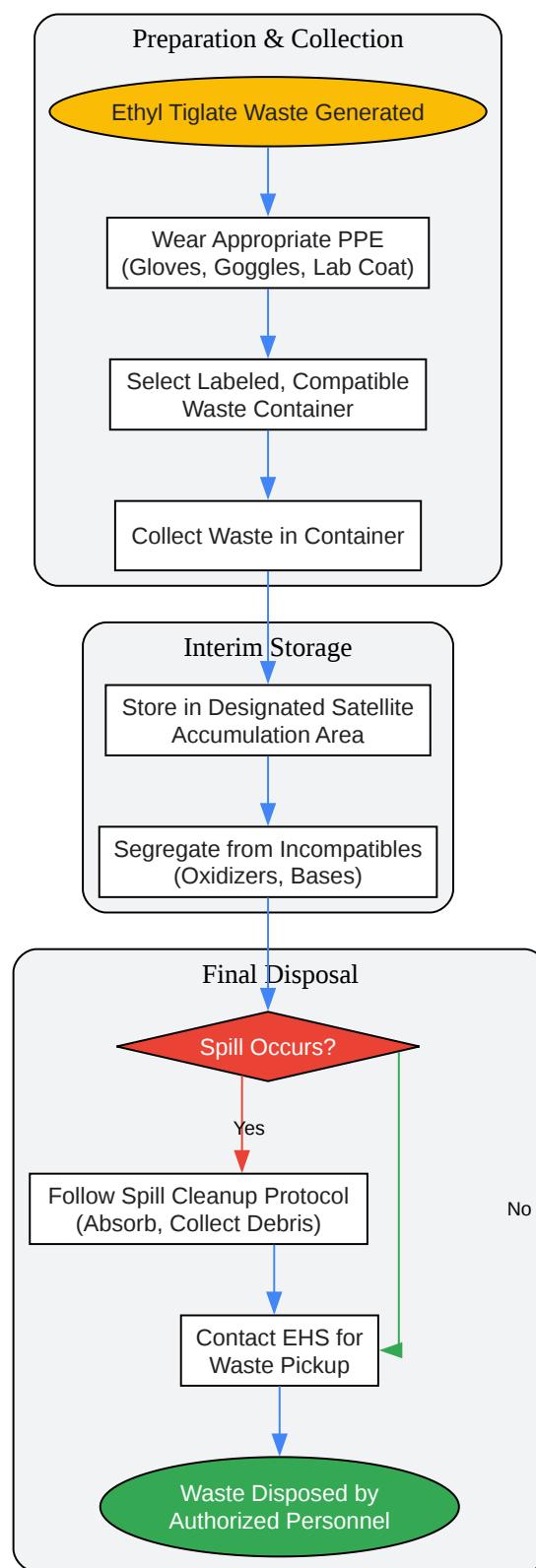
Final Disposal Procedure

- Professional Disposal: **Ethyl tiglate** waste must be disposed of through an approved hazardous waste management program.^[9] Do not dispose of **ethyl tiglate** down the drain or in regular trash.^{[10][12]}
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.^{[9][10]}

- Empty Containers: Empty containers that held **ethyl tiglate** must be managed carefully. Triple-rinse the container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[3\]](#)[\[13\]](#) After triple-rinsing, the container can often be disposed of as regular trash, but be sure to deface the label first.[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ethyl tiglate**.

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Caption: Workflow for the safe disposal of **ethyl tiglate**.

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